

# Introduction: A Strategically Designed Synthetic Intermediate

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## Compound of Interest

**Compound Name:** 4-Methyl-3-(trifluoromethyl)benzyl bromide

**Cat. No.:** B1607734

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**4-Methyl-3-(trifluoromethyl)benzyl bromide** is a substituted aromatic compound of significant interest in medicinal chemistry and materials science. Its structure is strategically designed, combining three key functional elements on a benzene ring:

- **Benzylic Bromide:** The bromomethyl group (-CH<sub>2</sub>Br) is a highly reactive and versatile functional handle. The carbon-bromine bond is labile, making it an excellent electrophile for nucleophilic substitution reactions. This allows for the straightforward attachment of the entire benzyl moiety to a wide range of substrates. The reactivity is enhanced by the adjacent benzene ring, which stabilizes the carbocation intermediate that can form during S<sub>N</sub>1-type reactions.[1]
- **Trifluoromethyl Group (-CF<sub>3</sub>):** This group is a bioisostere of a methyl group but with profoundly different electronic properties. Its high electronegativity and lipophilicity make it a crucial substituent in modern drug design.[2] The introduction of a -CF<sub>3</sub> group can enhance a molecule's metabolic stability by blocking sites of enzymatic oxidation, improve its binding affinity to target proteins, and increase its bioavailability.[1][3]
- **Methyl Group (-CH<sub>3</sub>):** The methyl group provides an additional point for substitution or can influence the electronic and steric properties of the molecule, subtly modulating its reactivity and interaction with biological systems.

The combination of these features makes **4-Methyl-3-(trifluoromethyl)benzyl bromide** a valuable reagent for introducing a specific lipophilic and metabolically robust pharmacophore

into new chemical entities.

## Physicochemical Properties

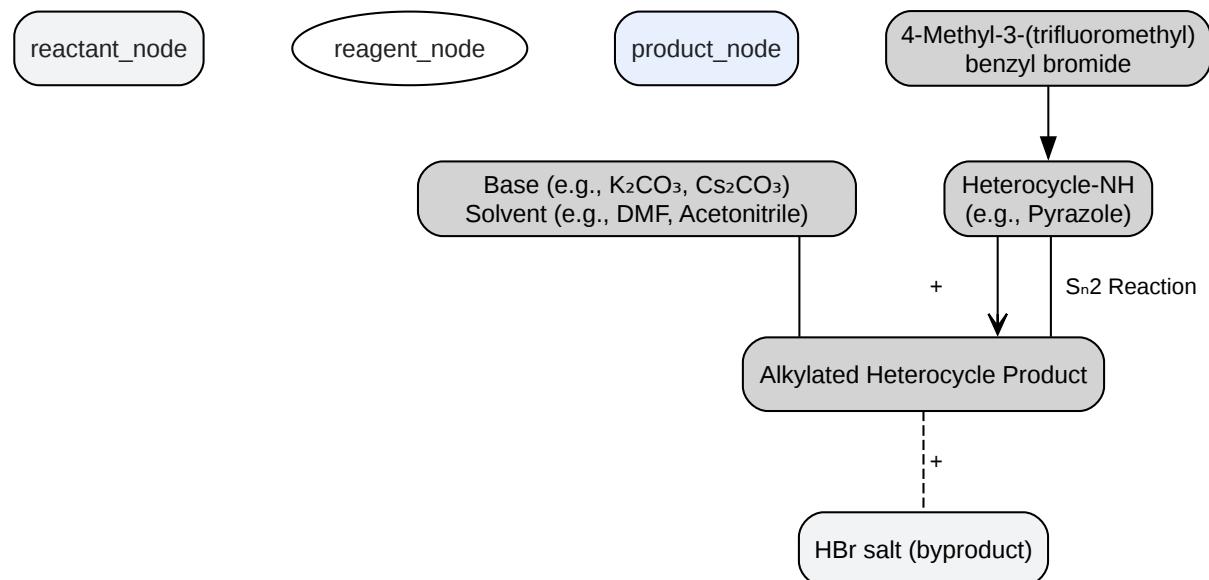
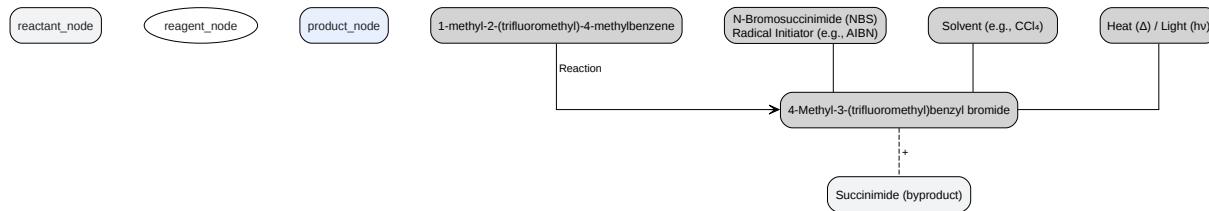
A thorough understanding of a compound's physical and chemical properties is paramount for its effective use in synthesis and research. The key properties of **4-Methyl-3-(trifluoromethyl)benzyl bromide** are summarized below.

Property	Value	Source(s)
Molecular Weight	253.06 g/mol	<a href="#">[4]</a>
Molecular Formula	C <sub>9</sub> H <sub>8</sub> BrF <sub>3</sub>	<a href="#">[4]</a> <a href="#">[5]</a>
CAS Number	261952-19-6	<a href="#">[5]</a>
Synonyms	4-(bromomethyl)-1-methyl-2-(trifluoromethyl)benzene, 5-(Bromomethyl)-2-methylbenzotrifluoride	
Physical Form	Solid	
InChI Key	DEGVSFJBDJUTBP-UHFFFAOYSA-N	

## Synthesis and Characterization

While several specific synthetic routes may exist, a common and logical approach for preparing benzylic bromides is through the radical bromination of the corresponding methyl-substituted precursor, in this case, 1-methyl-2-(trifluoromethyl)-4-methylbenzene (or 2,4-dimethylbenzotrifluoride).

## Workflow: Synthesis via Radical Bromination



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